

A Comprehensive Guide to the Safe Disposal of 5-Aminobenzofuran-2(3H)-one

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Compound of Interest

Compound Name: 5-Aminobenzofuran-2(3H)-one

Cat. No.: B1626873

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This document provides essential safety and logistical information for the proper disposal of **5-Aminobenzofuran-2(3H)-one**. Tailored for researchers, scientists, and drug development professionals, this guide moves beyond simple checklists to explain the causality behind each procedural step, ensuring a culture of safety and regulatory compliance in your laboratory.

Section 1: Hazard Assessment and Characterization

Proper disposal begins with a thorough understanding of the substance. While comprehensive GHS hazard data for **5-Aminobenzofuran-2(3H)-one** is not readily available in public databases^[1], a conservative approach is mandated. We must infer potential hazards based on its chemical structure and data from closely related analogs.

Compounds like 5-Aminobenzofuran-2-carboxamide and 5-Amino-2,3-dihydrobenzofuran are known to cause skin, eye, and respiratory irritation^{[2][3]}. Therefore, it is prudent to handle **5-Aminobenzofuran-2(3H)-one** as a substance with similar hazardous potential.

The foundational principle is this: In the absence of complete safety data, all chemical waste must be treated as hazardous to ensure maximum protection for personnel and the environment.^[4]

Table 1: Physicochemical Properties of **5-Aminobenzofuran-2(3H)-one**

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₂	[1]
Molecular Weight	149.15 g/mol	[1]
Density	1.377 g/cm ³	[1]
Boiling Point	357.17 °C at 760 mmHg	[1]

| Flash Point | 200.77 °C [[1] |

Section 2: Pre-Disposal Handling and Waste Stream Management

Effective disposal is contingent on meticulous handling and segregation at the point of generation. Mixing of incompatible waste streams is a primary cause of laboratory incidents and must be avoided.[5]

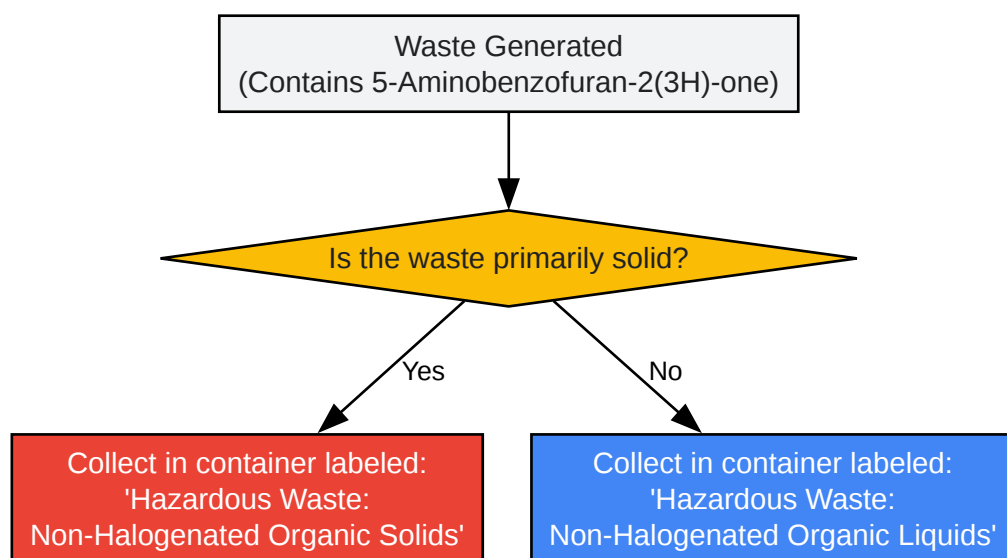
Personal Protective Equipment (PPE)

Before handling the compound or its waste, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles as described by OSHA's 29 CFR 1910.133 or European Standard EN166.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat must be worn and kept fastened.

Waste Segregation Protocol

Do not mix **5-Aminobenzofuran-2(3H)-one** waste with other chemical waste streams unless compatibility is confirmed.[6] The amino group presents potential incompatibility with strong oxidizing agents and acids.



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Caption: Waste segregation decision diagram.

Section 3: Step-by-Step Disposal Protocol

The disposal of chemical waste is strictly regulated by governmental bodies like the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[4] Adherence to institutional procedures is mandatory.

Step 1: Waste Collection

- Collect waste containing **5-Aminobenzofuran-2(3H)-one** in a designated, compatible container.[6]
- Suitable containers are typically made of glass or high-density polyethylene (HDPE).[5][6]
- Ensure the container is in good condition, free of leaks, and has a securely fitting cap.[7]
- Do not fill the container beyond 90% of its capacity to allow for vapor expansion.[6]

Step 2: Container Labeling

- Proper labeling is a critical compliance and safety requirement. The label must be unambiguous and clearly visible.

- Affix a "Hazardous Waste" label to the container.^[6]
- Clearly write the full chemical name: "**5-Aminobenzofuran-2(3H)-one**" and list any other chemical constituents and their approximate concentrations.
- Indicate the date when waste was first added to the container (accumulation start date).

Step 3: Temporary Storage (Satellite Accumulation)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[6]
- This area must be under the control of laboratory personnel and situated away from general traffic.^[6]
- The use of secondary containment (e.g., a spill tray) is required to contain any potential leaks.

Step 4: Arranging Final Disposal

- On-site chemical treatment or neutralization of **5-Aminobenzofuran-2(3H)-one** waste is strictly prohibited.^[6] Such actions can be hazardous and may create new, unknown hazards.
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the waste container.^[6]^[7]
- Follow all institutional procedures for waste manifest documentation and hand-off to EHS personnel.



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Caption: End-to-end hazardous waste disposal workflow.

Section 4: Prohibited Disposal Methods and Emergency Actions

To ensure safety and compliance, the following disposal methods are strictly forbidden:

- Drain Disposal: Never dispose of **5-Aminobenzofuran-2(3H)-one**, or solutions containing it, down the sanitary sewer.^[6] This can damage plumbing, harm aquatic life, and violate environmental regulations.
- Regular Trash Disposal: Solid waste contaminated with this chemical must not be placed in the regular trash. It must be collected as hazardous waste.
- Incineration (in-lab): Uncontrolled thermal decomposition can produce hazardous gases, including carbon monoxide and nitrogen oxides (NO_x).^{[3][8]}

In Case of a Spill:

- Alert personnel in the immediate area.
- If the spill is significant, evacuate the area and contact your institution's EHS emergency line.
- For minor spills, wear appropriate PPE, absorb the material with an inert absorbent (e.g., vermiculite or sand), and collect the material into a designated hazardous waste container.^[2]
- Clean the spill area thoroughly.

By adhering to these rigorous, well-documented procedures, you contribute to a safe and responsible research environment, ensuring that your work's integrity extends from discovery through to the final disposal of its byproducts.

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